

DSP-0565: A Technical Overview of a Novel Anticonvulsant Candidate

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Compound of Interest

Compound Name: DSP-0565

Cat. No.: B15620416

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Abstract

DSP-0565 is a novel, broad-spectrum anticonvulsant agent identified through a targeted drug discovery program. Preclinical studies have demonstrated its efficacy in a variety of seizure models, suggesting a mechanism of action related to the GABAergic system. This technical guide provides a comprehensive overview of the discovery, preclinical development, and metabolic profile of **DSP-0565**. Due to the limited availability of public data, this document summarizes the existing information and provides generalized experimental frameworks.

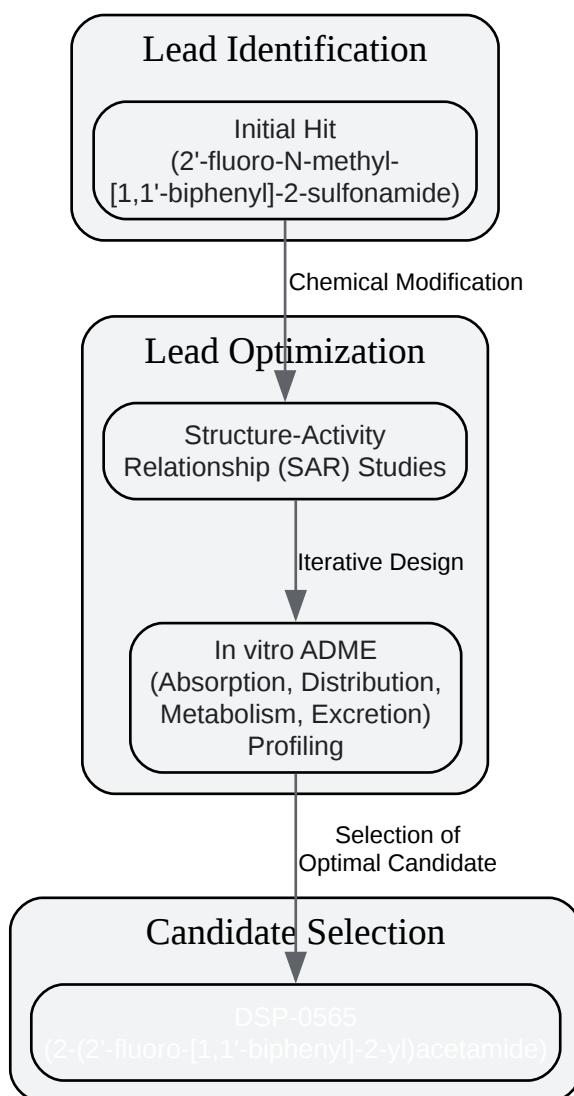
Introduction

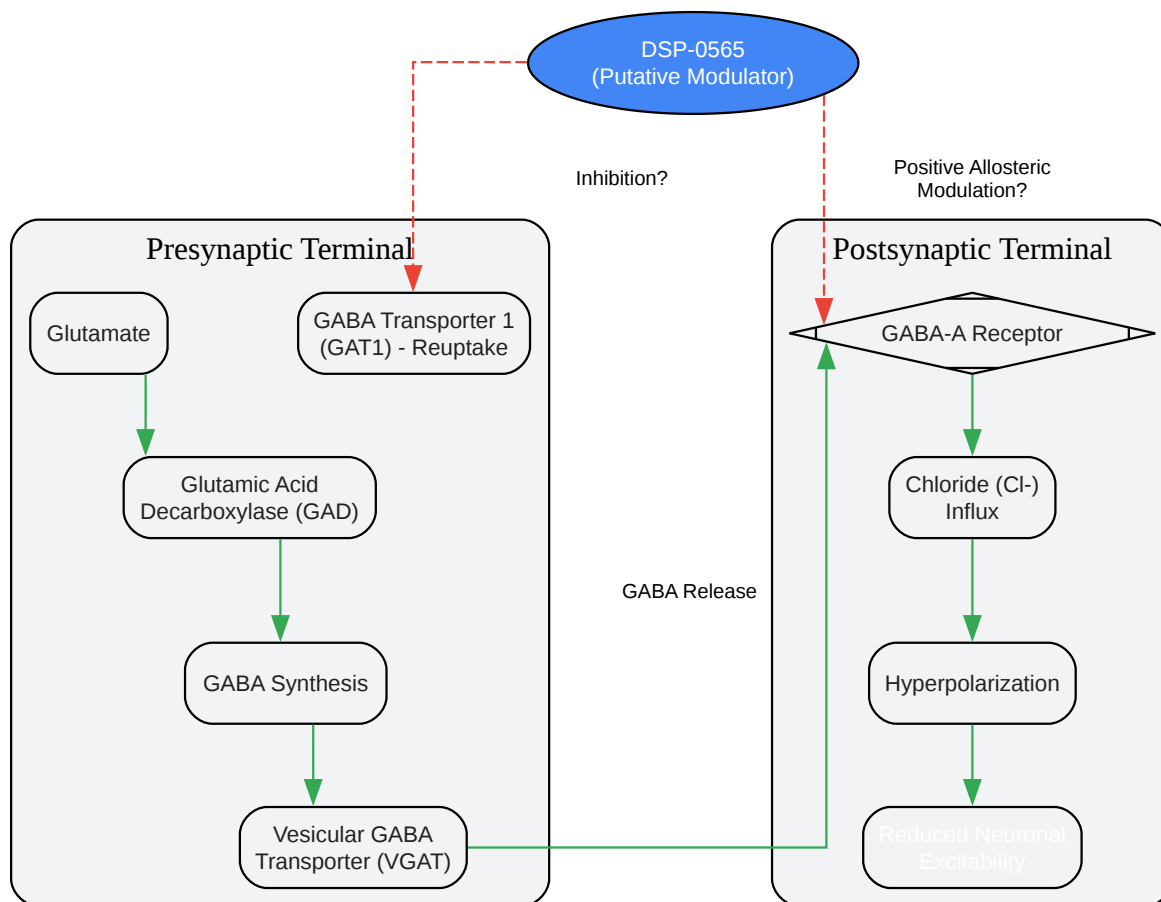
Epilepsy is a chronic neurological disorder characterized by recurrent seizures, affecting millions worldwide. Current antiepileptic drugs (AEDs), while effective for many, are associated with significant side effects and a substantial portion of patients remain refractory to treatment. This necessitates the discovery and development of novel AEDs with improved efficacy and safety profiles. **DSP-0565**, chemically identified as 2-(2'-fluoro-[1,1'-biphenyl]-2-yl)acetamide, emerged from a lead optimization program as a promising candidate with a broad spectrum of anticonvulsant activity.

Discovery and Lead Optimization

The discovery of **DSP-0565** was the result of a focused lead optimization effort starting from an initial hit compound, 2'-fluoro-N-methyl-[1,1'-biphenyl]-2-sulfonamide. The primary goal of this program was to identify a novel chemical entity with a broad anticonvulsant profile, similar to that of valproic acid, but with an improved safety and pharmacokinetic profile.

The optimization process is depicted in the workflow below:





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